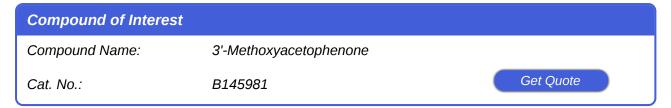


3'-Methoxyacetophenone chemical properties and structure

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An In-depth Technical Guide to 3'-Methoxyacetophenone: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-Methoxyacetophenone, also known as m-methoxyacetophenone or 3-acetylanisole, is an aromatic ketone that serves as a versatile intermediate and building block in organic synthesis. [1] With a methoxy group and a ketone functional group attached to a benzene ring, it exhibits unique reactivity that makes it valuable in the pharmaceutical, agrochemical, and fragrance industries.[1] Its applications range from being a key ingredient in perfumes and flavorings to an essential precursor in the synthesis of more complex molecules and pharmaceuticals targeting specific biological pathways.[1][2] This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols.

Chemical and Physical Properties

The fundamental physicochemical properties of **3'-Methoxyacetophenone** are summarized below. This data is critical for its application in experimental design, chemical synthesis, and formulation development.

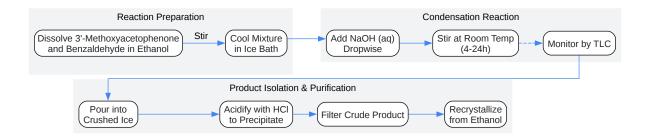


Property	Value	Reference(s)
IUPAC Name	1-(3-methoxyphenyl)ethanone	[3][4][5]
Synonyms	3-Acetylanisole, m- Methoxyacetophenone, Methyl 3-methoxyphenyl ketone	[1][4][5]
CAS Number	586-37-8	[3][4][5]
Molecular Formula	C9H10O2	[1][3][4][5]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][3]
Melting Point	-7 °C	[1]
Boiling Point	239-241 °C (lit.)	[1][6][7]
Density	1.094 g/mL at 25 °C (lit.)	[1][7]
Refractive Index (n20/D)	1.542 (lit.)	[1][7]
Flash Point	110 °C / 230 °F (closed cup)	[8]
Solubility	Fully miscible in water, soluble in alcohol.	[2][7]
Vapor Pressure	0.08 mmHg	[3]
InChI Key	BAYUSCHCCGXLAY- UHFFFAOYSA-N	[3][4][5]
SMILES String	COc1cccc(c1)C(C)=O	

Chemical Structure

The structure of **3'-Methoxyacetophenone** consists of an acetophenone core with a methoxy group substituted at the meta-position (carbon 3) of the benzene ring.





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